

An In-depth Technical Guide to 2-(4-Chlorophenoxy)acetohydrazide

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Compound of Interest

Compound Name: 2-(4-Chlorophenoxy)acetohydrazide

Cat. No.: B1349058

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This technical guide provides a comprehensive overview of **2-(4-Chlorophenoxy)acetohydrazide**, a versatile chemical intermediate with significant potential in medicinal chemistry and drug development. This document is intended for researchers, scientists, and professionals in the field, offering detailed information on its chemical properties, synthesis, and biological significance.

Core Compound Identification

CAS Number: 2381-75-1[1][2]

Chemical Structure:

- Molecular Formula: $C_8H_9ClN_2O_2$ [1][2][3]
- IUPAC Name: **2-(4-chlorophenoxy)acetohydrazide**[2]
- Synonyms: (4-Chlorophenoxy)acetic acid hydrazide, p-Chlorophenoxyacetyl Hydrazide[2]

The structure consists of a p-chlorophenoxy group attached to an acetohydrazide moiety. The presence of the reactive hydrazide functional group makes it a key precursor for the synthesis of a wide range of heterocyclic and acyclic compounds.[3][4]

Physicochemical and Crystallographic Data

The quantitative properties of **2-(4-Chlorophenoxy)acetohydrazide** are summarized in the tables below, providing essential data for experimental design and characterization.

Table 1: Physicochemical Properties

Property	Value	Source
Molecular Weight	200.62 g/mol	[1] [2]
Physical State	Solid, White to Light yellow powder/crystal	
Melting Point	154.0 to 158.0 °C	
Purity (HPLC)	min. 95.0 area%	
Storage Temperature	Room Temperature (Recommended <15°C, cool, dark place)	
Condition to Avoid	Air Sensitive	

Table 2: Crystallographic Data[\[3\]](#)

Parameter	Value
Crystal System	Monoclinic
Space Group	P2 ₁ /c
a	6.444 (1) Å
b	4.011 (1) Å
c	35.369 (4) Å
β	91.89 (1)°
Volume	913.7 (3) Å ³
Z	4
Radiation	Mo Kα
Temperature	295 K

Experimental Protocols

Synthesis of 2-(4-Chlorophenoxy)acetohydrazide

A reliable method for the synthesis of **2-(4-Chlorophenoxy)acetohydrazide** has been reported and is detailed below.[\[3\]](#) This procedure involves the hydrazinolysis of the corresponding ethyl ester.

Materials:

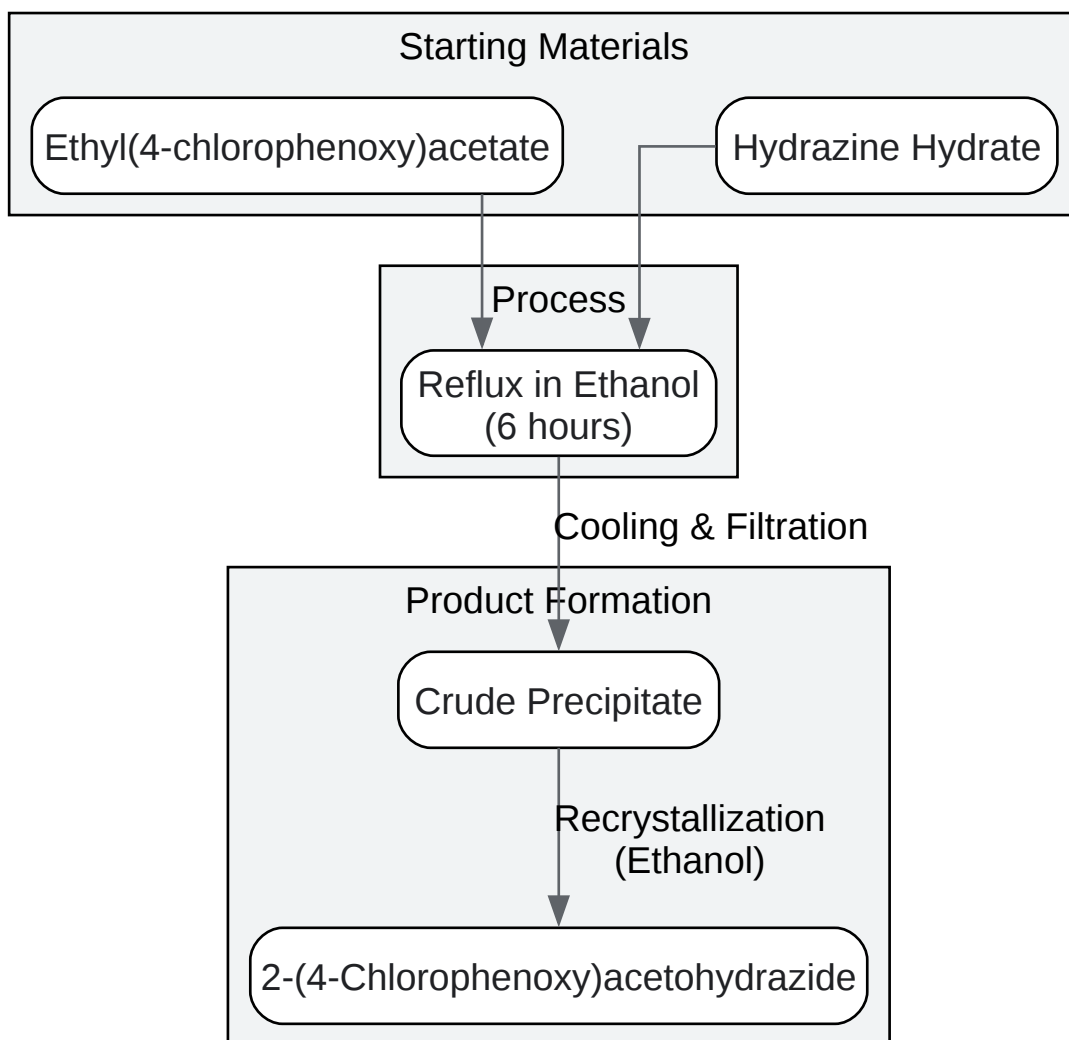
- Ethyl(4-chlorophenoxy)acetate (21.4 g, 0.1 mol)
- Hydrazine hydrate (6.0 ml)
- Ethanol (90 ml)

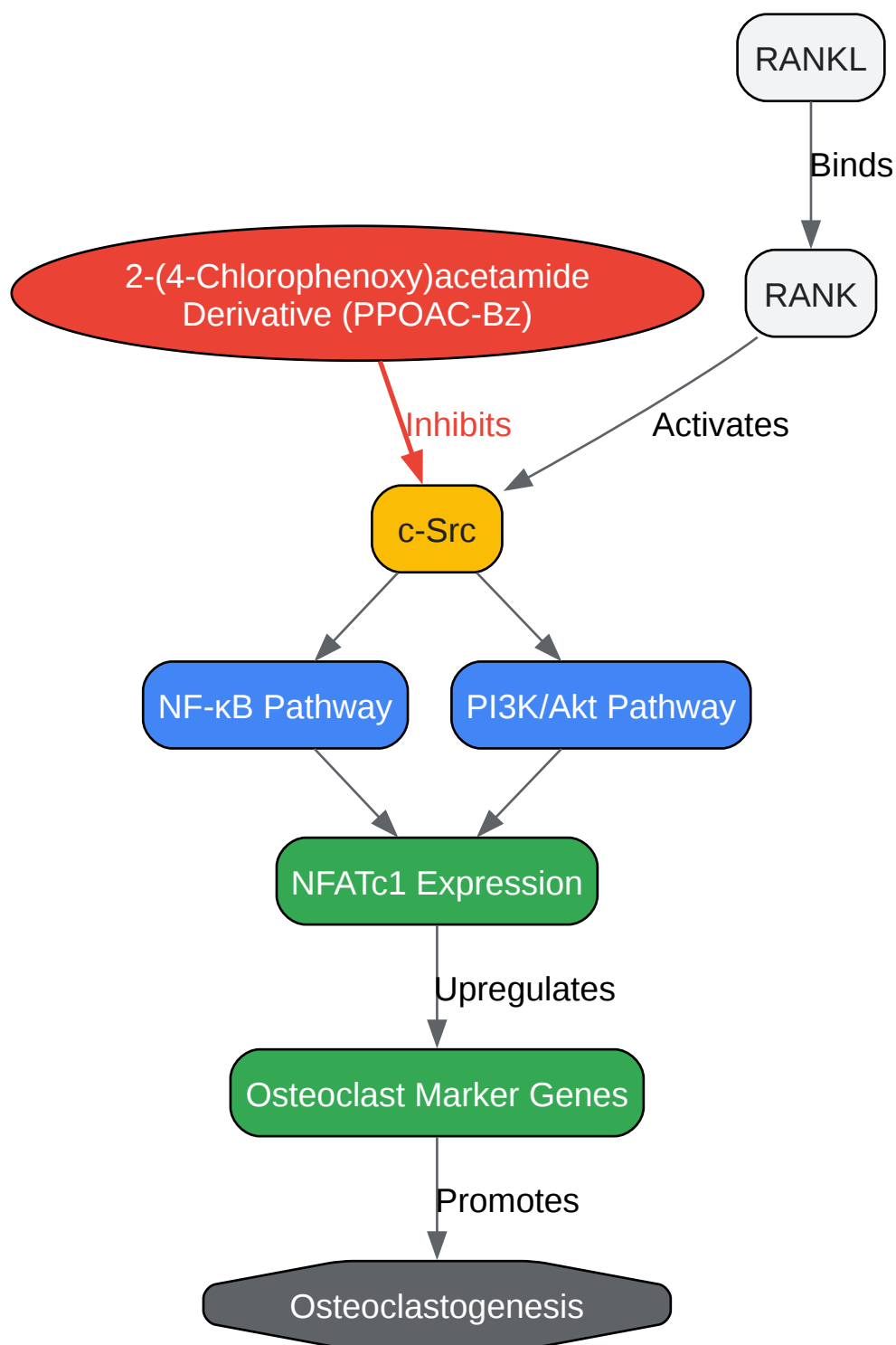
Procedure:

- A mixture of ethyl(4-chlorophenoxy)acetate and hydrazine hydrate in ethanol is prepared in a round-bottom flask.

- The mixture is refluxed over a water bath for 6 hours.
- Upon cooling, a precipitate forms.
- The precipitate is filtered.
- The crude product is recrystallized from ethanol to yield pure **2-(4-chlorophenoxy)acetohydrazide**.

The synthesis workflow can be visualized as a logical progression from starting materials to the final product.





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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-(4-Chlorophenoxy)acetohydrazide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1349058#2-4-chlorophenoxy-acetohydrazide-cas-number-and-structure]

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